

Application Notes: Preparation of Autophagy Activator-1 Stock Solution

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Compound of Interest

Compound Name: Autophagy activator-1

Cat. No.: B15585303

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Introduction

Autophagy activator-1, also known as Compound B2, is a small molecule that serves as a potent inducer of the autophagy pathway. Its mechanism of action involves the downregulation of key members of the Heat Shock Protein 70 (HSP70) family and the activation of the unfolded protein response (UPR), which collectively lead to the initiation of autophagy.[1][2] In cell-based assays, **Autophagy activator-1** has been demonstrated to activate autophagy in a concentration- and time-dependent manner in various cell lines, including MCF-7 and HEK-293 cells.[2] Proper preparation of a concentrated stock solution is the first critical step for ensuring reproducibility and accuracy in experiments studying its effects on cellular processes. This document provides a detailed protocol for the preparation, storage, and use of an **Autophagy activator-1** stock solution.

Data Presentation

Quantitative data and key properties of **Autophagy activator-1** are summarized in the table below for quick reference.

Parameter	Value	Source
Compound Name	Autophagy activator-1 (Compound B2)	[1][2]
CAS Number	99174-40-0	[1][3]
Molecular Weight	460.52 g/mol	[1][3]
Molecular Formula	C ₂₅ H ₃₂ O ₈	[3]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	Inferred from common lab practice[4][5]
Typical Stock Concentration	10 mM	Standard practice
Typical Working Concentration	0.5 - 10 µM	[2]
Storage (Solid Form)	-20°C	Standard practice
Storage (Stock Solution)	-20°C or -80°C in aliquots	Standard practice

Experimental Protocol

This protocol describes the preparation of a 10 mM stock solution of **Autophagy activator-1** in DMSO.

Materials

- **Autophagy activator-1** (solid powder)
- Anhydrous/molecular biology grade Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes (1.5 mL)
- Calibrated pipettes and sterile filter tips
- Vortex mixer
- Analytical balance

Procedure

1. Calculation of Mass: To prepare a 10 mM stock solution, the required mass of **Autophagy activator-1** must be calculated using its molecular weight (MW = 460.52 g/mol).

- Formula: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- For 1 mL (0.001 L) of a 10 mM (0.01 mol/L) stock solution:
 - $\text{Mass (mg)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 460.52 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 4.61 \text{ mg}$

2. Reconstitution of the Compound:

- Allow the vial of **Autophagy activator-1** powder to equilibrate to room temperature before opening to prevent condensation.
- Weigh out 4.61 mg of the powder and transfer it to a sterile microcentrifuge tube.
- Add 1.0 mL of anhydrous DMSO to the tube.
- Cap the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Visually inspect the solution against a light source to ensure there are no visible particulates.

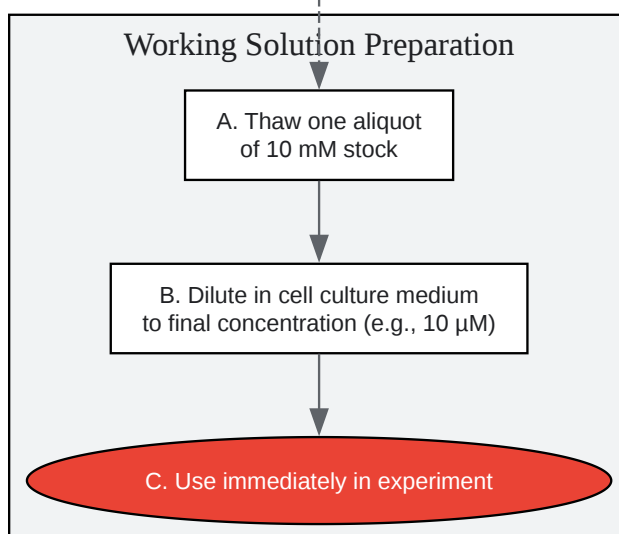
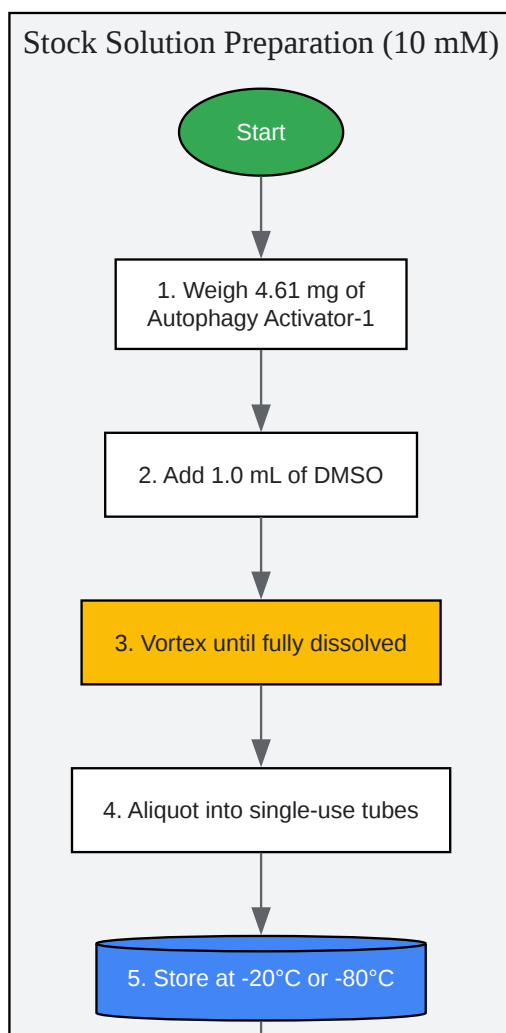
3. Aliquoting and Storage:

- To avoid repeated freeze-thaw cycles which can degrade the compound, it is crucial to aliquot the stock solution.
- Dispense the 10 mM stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes.
- Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -20°C or -80°C for long-term storage.

4. Preparation of Working Solution:

- To prepare a working solution for a cell culture experiment, thaw a single aliquot of the 10 mM stock solution.
- Dilute the stock solution into fresh, pre-warmed cell culture medium to achieve the desired final concentration (e.g., 0.5-10 μ M).
 - Example Dilution for 10 μ M: Add 1 μ L of 10 mM stock solution to 999 μ L of cell culture medium (1:1000 dilution).
- Important: When treating cells, always prepare a "vehicle control" by adding the same volume of DMSO to the cell culture medium as was used for the compound-treated samples. This ensures that any observed effects are due to the **Autophagy activator-1** and not the solvent.

Visualizations



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